

Solubility profile of 5-Methylpyrazine-2-carbohydrazide in different solvents

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Compound of Interest

Compound Name: 5-Methylpyrazine-2-carbohydrazide

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Solubility Profile of 5-Methylpyrazine-2-carbohydrazide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **5-Methylpyrazine-2-carbohydrazide** (5-MPCH), a heterocyclic compound of interest in medicinal chemistry and drug discovery. The document details its solubility in various organic solvents, outlines a standard experimental protocol for solubility determination, and presents a visual workflow for its synthesis.

Introduction

5-Methylpyrazine-2-carbohydrazide is a derivative of pyrazine, a class of compounds known for a wide range of biological activities. The solubility of an active pharmaceutical ingredient (API) is a critical physicochemical property that influences its bioavailability, formulation development, and overall therapeutic efficacy. Understanding the solubility profile of 5-MPCH is therefore essential for its advancement as a potential drug candidate.

Solubility Data

Currently, detailed quantitative solubility data for **5-Methylpyrazine-2-carbohydrazide** in a wide range of solvents at various temperatures is not extensively reported in publicly available

literature. However, several studies describing the synthesis and biological evaluation of 5-MPCH and its derivatives provide qualitative solubility information. This information is summarized in the table below.

Solvent	Solubility	Source Citation(s)
Chloroform	Soluble	[1]
Acetonitrile	Soluble	[1]
Methanol	Soluble	[1][2]
Acetone	Soluble	[2]
Dimethyl Sulfoxide (DMSO)	Soluble	[2]

Note: The term "soluble" is as reported in the cited literature and lacks specific quantitative values. For drug development purposes, it is imperative to determine the quantitative equilibrium solubility.

Experimental Protocol: Equilibrium Solubility Determination by Shake-Flask Method

The following is a detailed, generalized protocol for determining the equilibrium solubility of **5-Methylpyrazine-2-carbohydrazide**. This method, known as the shake-flask method, is considered the gold standard for solubility measurements.[3]

3.1. Objective:

To determine the equilibrium solubility of **5-Methylpyrazine-2-carbohydrazide** in a selected solvent at a specified temperature.

3.2. Materials:

- **5-Methylpyrazine-2-carbohydrazide** (solid, pure form)
- Selected solvent of interest (e.g., water, phosphate buffer, ethanol)
- Glass vials with screw caps

- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other validated analytical method.
- Volumetric flasks and pipettes

3.3. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **5-Methylpyrazine-2-carbohydrazide** to a glass vial. The excess solid is crucial to ensure that equilibrium is reached with the solid phase present.
 - Add a known volume of the selected solvent to the vial.
 - Securely cap the vial.
- Equilibration:
 - Place the vials in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the vials for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium. The exact time should be determined through preliminary experiments to ensure that the concentration of the dissolved solid does not change over a longer period.
- Phase Separation:
 - After the equilibration period, remove the vials from the shaker and allow them to stand to let the excess solid settle.

- To ensure complete removal of undissolved solids, which can lead to erroneously high solubility values, the supernatant should be clarified. This is typically achieved by centrifugation of the vials at a high speed.
- Carefully withdraw an aliquot of the clear supernatant using a syringe and immediately filter it through a syringe filter into a clean vial.
- Analysis:
 - Prepare a series of standard solutions of **5-Methylpyrazine-2-carbohydrazide** of known concentrations in the same solvent.
 - Analyze the filtered supernatant and the standard solutions using a validated analytical method, such as HPLC.
 - Construct a calibration curve from the analytical response of the standard solutions.
 - Determine the concentration of **5-Methylpyrazine-2-carbohydrazide** in the filtered supernatant by interpolating its analytical response on the calibration curve. This concentration represents the equilibrium solubility.

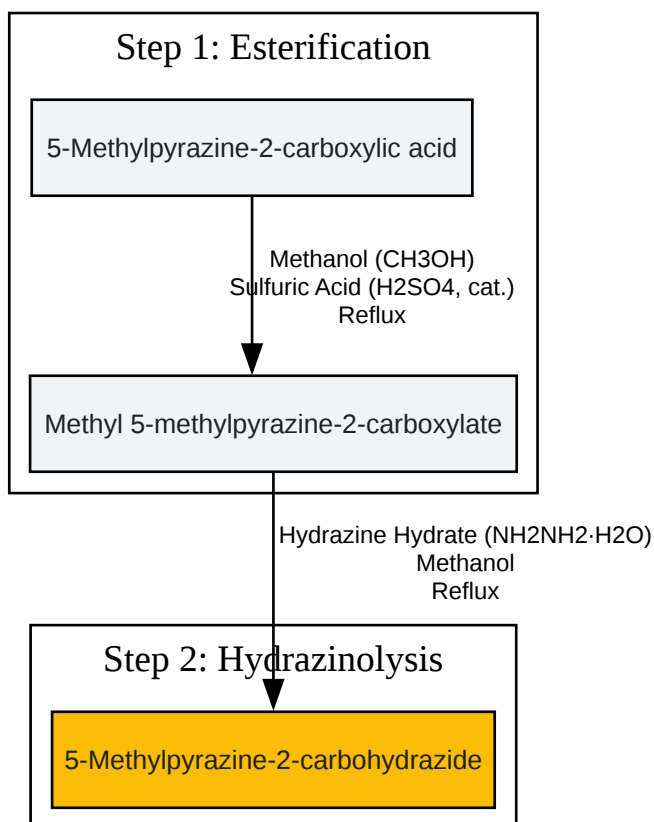
3.4. Data Reporting:

The solubility should be reported in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L), along with the specific solvent and temperature at which the measurement was conducted.

Visualized Workflows

4.1. Synthesis of **5-Methylpyrazine-2-carbohydrazide**

The synthesis of **5-Methylpyrazine-2-carbohydrazide** typically involves a two-step process starting from 5-methylpyrazine-2-carboxylic acid. This workflow is depicted in the diagram below.^[1]

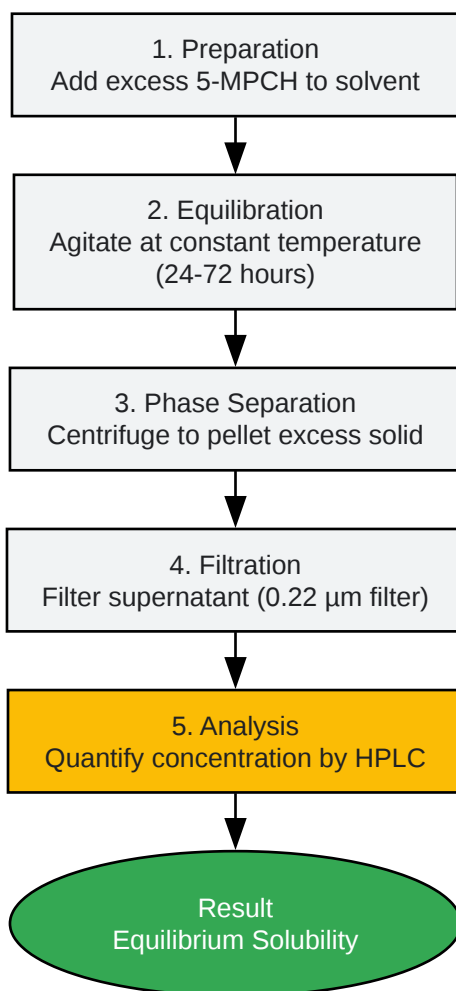


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Synthesis of **5-Methylpyrazine-2-carbohydrazide**.

4.2. Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps of the shake-flask method for determining the equilibrium solubility of a compound.



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Shake-Flask Method for Solubility Determination.

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References

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